

An In-depth Technical Guide to the Synthesis and Purification of (+)-Biotin-ONP

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Compound of Interest

Compound Name: (+)-Biotin-ONP

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis and purification of (+)-Biotin-p-nitrophenyl ester (**(+)-Biotin-ONP**), a crucial reagent for biotinylation in various biochemical and pharmaceutical applications. Detailed experimental protocols, data summaries, and workflow visualizations are presented to facilitate its preparation and purification in a laboratory setting.

Introduction

(+)-Biotin-p-nitrophenyl ester, also known as Biotin-ONP, is an activated form of biotin used for the covalent attachment of the biotin moiety to proteins, peptides, and other molecules containing primary amino groups. The p-nitrophenyl group serves as a good leaving group, facilitating the acylation of nucleophiles. This reagent is noted for its enhanced solubility and reactivity compared to other biotinylation agents like Biotin-N-hydroxysuccinimide ester (Biotin-NHS). This guide details a common and effective method for its synthesis and subsequent purification.

Properties of (+)-Biotin-ONP

A summary of the key physical and chemical properties of **(+)-Biotin-ONP** is provided in the table below.

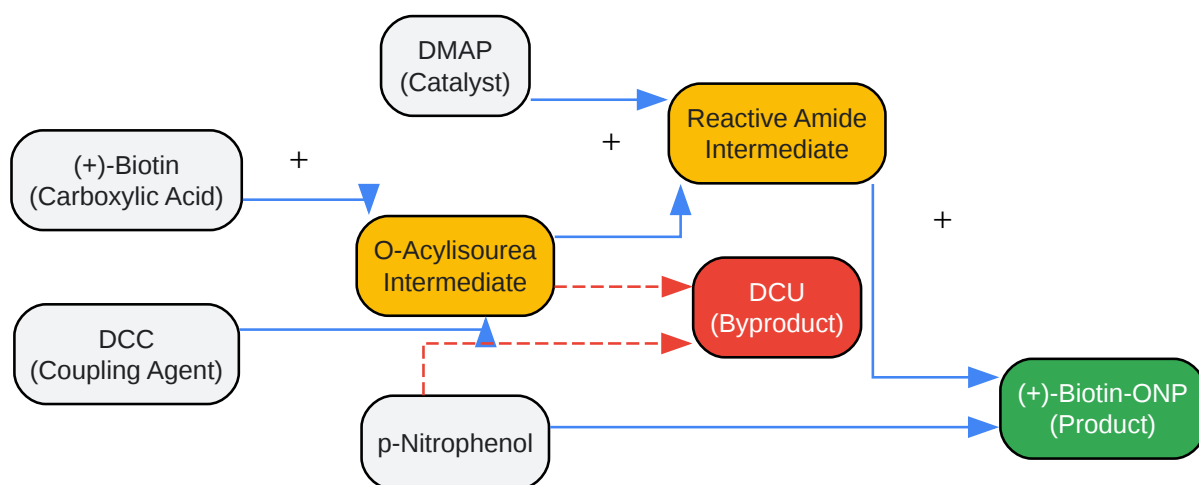
Property	Value	Reference(s)
Chemical Formula	C ₁₆ H ₁₉ N ₃ O ₅ S	[1][2]
Molecular Weight	365.40 g/mol	[1][2]
Appearance	White to yellow powder	[1]
Melting Point	160 - 165 °C	[1]
Solubility	Soluble in methanol (25 mg/mL), DMF, and DMSO.	[3][4][5]
Purity (typical)	≥ 98% (HPLC)	

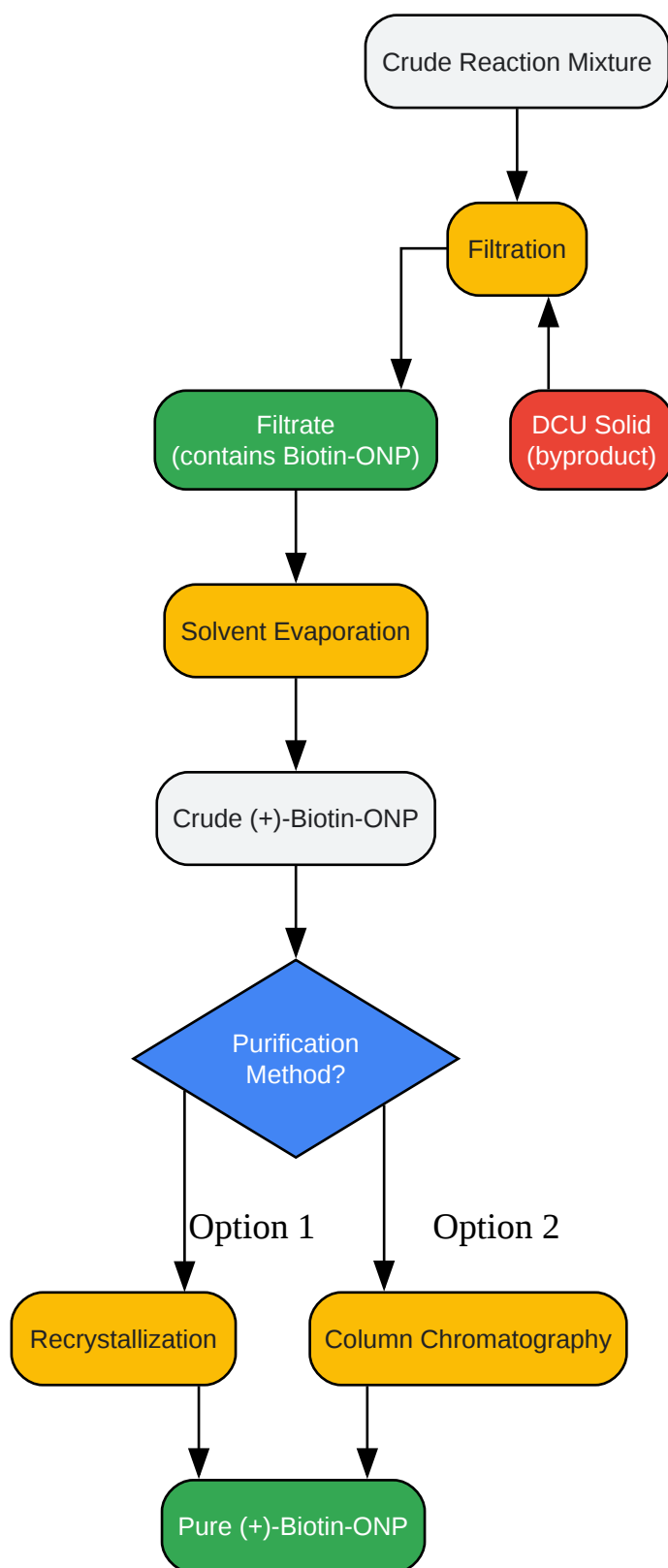
Synthesis of (+)-Biotin-ONP via Steglich Esterification

The most common and efficient method for the synthesis of **(+)-Biotin-ONP** is the Steglich esterification, which utilizes dicyclohexylcarbodiimide (DCC) as a coupling agent and 4-dimethylaminopyridine (DMAP) as a catalyst.[3][6][7] This method is renowned for its mild reaction conditions, making it suitable for substrates that may be sensitive to harsher reagents. [7]

Signaling Pathway of Steglich Esterification

The reaction proceeds through the activation of the carboxylic acid group of biotin by DCC to form a highly reactive O-acylisourea intermediate. DMAP then acts as an acyl transfer catalyst, forming a reactive amide that is subsequently attacked by the hydroxyl group of p-nitrophenol to yield the desired ester and the byproduct, dicyclohexylurea (DCU).





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References

- 1. Biotin | C₁₀H₁₆N₂O₃S | CID 171548 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Kinetic Spectrophotometric Determination of Biotin in Pharmaceutical Preparations - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Simple Method for the Esterification of Carboxylic Acids [organic-chemistry.org]
- 4. Biotin [webbook.nist.gov]
- 5. Steglich Esterification [organic-chemistry.org]
- 6. Design, synthesis, and biological evaluation of biotinylated colchicine derivatives as potential antitumor agents - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Steglich esterification: A versatile synthetic approach toward the synthesis of natural products, their analogues/derivatives - PMC [pmc.ncbi.nlm.nih.gov]
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